

(3,4-Dibromophenyl)hydrazine safety data sheet (SDS) information

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Compound of Interest

Compound Name: (3,4-Dibromophenyl)hydrazine

Cat. No.: B13608201

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An In-Depth Technical Guide to the Safe Handling of **(3,4-Dibromophenyl)hydrazine**

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Foreword: This guide provides a comprehensive overview of the safety, handling, and emergency protocols for **(3,4-Dibromophenyl)hydrazine** and its hydrochloride salt. As direct and exhaustive safety data for this specific compound is not fully available, this document synthesizes information from the parent compound, hydrazine, and closely related halogenated phenylhydrazines. This approach, rooted in established chemical principles, provides a robust framework for risk assessment and management for researchers, scientists, and professionals in drug development. The protocols herein are designed to be self-validating, emphasizing a proactive approach to safety in the laboratory.

Chemical Identity and Core Hazard Profile

(3,4-Dibromophenyl)hydrazine is an aromatic hydrazine derivative. Like many substituted hydrazines, it is a reactive chemical intermediate. The introduction of dibromo-substituents on the phenyl ring influences its reactivity and may modify its toxicological profile compared to hydrazine, but the fundamental hazards associated with the hydrazine moiety remain paramount.

The primary hazards are associated with its potential corrosivity, toxicity upon exposure through inhalation, ingestion, or skin contact, and its reactivity with other chemical classes. Hydrazine derivatives are known to be local irritants and can cause significant systemic effects, including damage to the central nervous system, liver, and kidneys.[1]

Table 1: Chemical and Physical Properties (Inferred and from Related Compounds)

Property	Value (Data for related compounds)	Source
Molecular Formula	$C_6H_6Br_2N_2$	[2]
Molecular Weight	265.93 g/mol	[2][3]
Appearance	Likely a solid (powder/crystalline)	[4]
Melting Point	Decomposes >220 °C (for 4-Bromophenylhydrazine HCl)	
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, metal oxides.[5][6]	

| Hazardous Decomposition | Combustion produces carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen bromide/chloride gas.[7][8] | |

GHS Hazard Classification (Anticipated)

Based on data from analogous compounds such as (4-Bromophenyl)hydrazine hydrochloride and (3,4-Dichlorophenyl)hydrazine hydrochloride, the following GHS classification should be anticipated.[6][7][8]

Table 2: Anticipated GHS Hazard Categories and Statements

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Category 3/4	H302/H312/H332: Harmful if swallowed, in contact with skin, or if inhaled.[6]
Skin Corrosion / Irritation	Category 1B/2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation.[6][8]
Serious Eye Damage / Eye Irritation	Category 1/2	H318/H319: Causes serious eye damage / Causes serious eye irritation.[6][8]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation.[4][9] |

The signal word for this compound should be considered "Danger".[8]

Core Directive: Engineering Controls and Personal Protective Equipment (PPE)

The primary principle for handling **(3,4-Dibromophenyl)hydrazine** is the strict avoidance of all personal contact.[1] Engineering controls are the first and most effective line of defense.

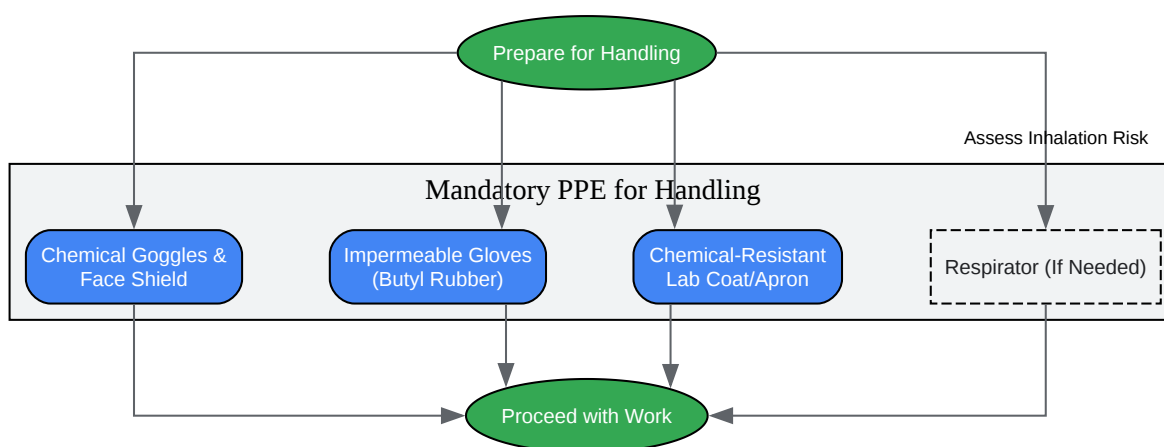
Engineering Controls

- Chemical Fume Hood: All handling of solid **(3,4-Dibromophenyl)hydrazine** and its solutions must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[10][11]
- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of vapors. [5]
- Safety Stations: Eyewash stations and emergency drench showers must be readily accessible and tested regularly.[5][12]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory.

- Eye and Face Protection: Chemical safety goggles in combination with a full-face shield are required.^{[1][13]}
- Skin Protection:
 - Gloves: Wear impermeable gloves, such as butyl rubber or nitrile rubber.^{[5][13]} Always inspect gloves for tears or holes before use. Use proper glove removal technique to avoid skin contact.^[9]
 - Lab Coat/Suit: A chemical-resistant lab coat or apron is necessary. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant suit is recommended.^{[1][5]} Trousers should be worn outside of boots to prevent spills from entering footwear.^[1]
- Respiratory Protection: For situations where engineering controls may not be sufficient to maintain exposure below limits, or during emergency situations, a NIOSH-approved supplied-air respirator with a full facepiece is required.^{[5][14]} Cartridge respirators are not suitable for hydrazines.^[15]



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Caption: Mandatory Personal Protective Equipment (PPE) workflow.

Safe Handling, Storage, and Disposal Protocols

Handling Protocol

- Pre-Use Inspection: Before handling, visually inspect the container for any signs of damage or bulging.[\[1\]](#)
- Controlled Environment: Conduct all manipulations within a designated area inside a chemical fume hood.[\[10\]](#)
- Dispensing: Avoid creating dust when handling the solid material.
- Incompatible Materials: Keep away from strong oxidizing agents, acids, bases, and heat sources. Hydrazine compounds can react violently, and sometimes spontaneously, with oxidizers.[\[1\]](#)[\[5\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[9\]](#) Do not eat, drink, or smoke in the work area.[\[14\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[8\]](#)[\[12\]](#)

Storage Protocol

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[11\]](#)
- Segregation: Store away from incompatible materials, particularly acids and oxidizing agents.[\[1\]](#)[\[5\]](#) The storage area should be a designated corrosives area.[\[7\]](#)
- Security: Store in a locked cabinet or an area accessible only to trained and authorized personnel.[\[1\]](#)[\[7\]](#)

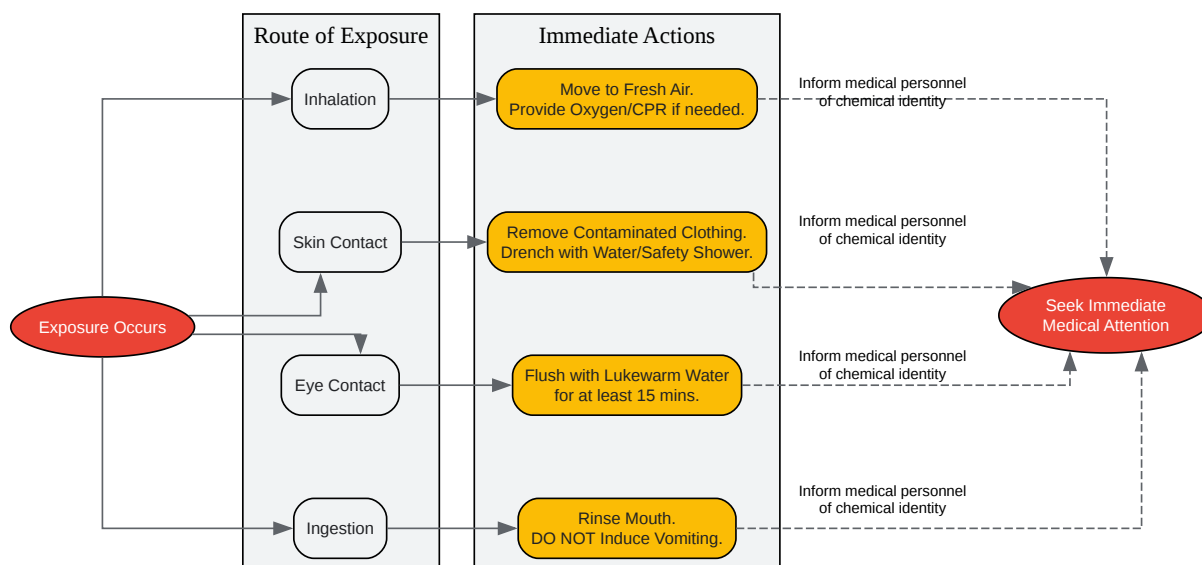
Waste Disposal

- Hazardous Waste: **(3,4-Dibromophenyl)hydrazine** and any contaminated materials (e.g., gloves, absorbent pads) must be treated as hazardous waste.[\[10\]](#)[\[13\]](#)
- Containerization: Collect waste in a designated, properly labeled, and sealed container.[\[10\]](#)

- Regulatory Compliance: Dispose of the waste through a licensed professional waste management company, in full compliance with all local, regional, and national regulations.[7]
[13] Never pour down the drain.[13]

Emergency and First-Aid Procedures

Immediate and decisive action is critical in the event of an exposure. Effects of hydrazine exposure may be delayed.[12]



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Caption: Emergency response flowchart for different exposure routes.

Detailed First-Aid Measures

- Inhalation: Move the victim to fresh air immediately.[12] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical

attention.[10]

- Skin Contact: Immediately remove all contaminated clothing.[8] Flush the affected skin area with large amounts of water for at least 15 minutes, using a safety shower if available.[1] Seek immediate medical attention.[10]
- Eye Contact: Immediately flush the eyes with lukewarm water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[10][12] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[10]
- Ingestion: Rinse the mouth thoroughly with water.[7] Do NOT induce vomiting, as this is a corrosive material.[7] Seek immediate medical attention.[10]

Accidental Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.[14]
- Ventilate & Isolate: Ensure the area is well-ventilated (if safe to do so) and isolate the spill area.[12] Eliminate all ignition sources.[14]
- Containment: Wearing full PPE, contain the spill using an inert absorbent material like dry sand or vermiculite.[14] Do not use combustible materials like sawdust.[5]
- Cleanup: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[7]
- Decontamination: Clean the spill area thoroughly with soap and water.

Toxicological Insights

Hydrazine and its derivatives are toxic. Exposure can lead to both acute and chronic health effects.

- Systemic Effects: Hydrazines are toxic to the liver and kidneys and can cause hemolysis (rupture of red blood cells).[12]
- Neurological Effects: Central nervous system effects may include headaches, dizziness, seizures, and convulsions, potentially progressing to coma.[12][14]

- Carcinogenicity: Hydrazine is considered a potential carcinogen in humans based on animal studies that have shown an increase in liver, lung, and nasal cavity cancers.[14] This potential should be extended to its derivatives until proven otherwise.

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